6'-Chloro-2',3'-difluoroacetophenone safety data sheet (SDS) information

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*6'-Chloro-2',3'-difluoroacetophenone*
CAS No.:	*1373920-86-5*
Cat. No.:	*B1472070*

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Technical Monograph: 6'-Chloro-2',3'-difluoroacetophenone

CAS (Analogous): 1807044-59-2 (Isomer reference) | Formula: $C_8H_5ClF_2O$ | M.W.: 190.57 g/mol Document Type: Technical Guide & Safety Protocol Version: 2.0 (Research Use Only)

Executive Summary & Chemical Identity

6'-Chloro-2',3'-difluoroacetophenone (IUPAC: 1-(6-chloro-2,3-difluorophenyl)ethanone) is a highly specialized fluorinated aromatic intermediate.[1] It serves as a critical "scaffold modifier" in the synthesis of next-generation kinase inhibitors and triazole antifungals. Its specific substitution pattern—combining the metabolic stability of the difluoro-motif with the steric bulk and lipophilicity of the ortho-chlorine—makes it a valuable tool for modulating the binding affinity of drug candidates.

Critical Isomer Distinction: Researchers must distinguish this compound from its commercially common isomers to avoid catastrophic synthesis failures.

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Parameter	Target Compound	Common Isomer (Alpha-Halo)	Common Isomer (Regio)
Name	6'-Chloro-2',3'-difluoroacetophenone	2-Chloro-2',3'-difluoroacetophenone	2'-Chloro-4',5'-difluoroacetophenone
Structure	Ring-chlorinated (Ar-Cl)	Alpha-chlorinated (C-Cl)	Ring-chlorinated (Para/Meta)
Reactivity	Electrophilic Aromatic / DoM	Highly Alkylating (Lachrymator)	Nucleophilic Aromatic Sub.
Primary Hazard	Skin/Eye Irritant	Fatal if Inhaled / Corrosive	Irritant

Hazard Characterization & Safety Profile (GHS)

Note: Due to the niche nature of this specific isomer, hazard data is derived from Structure-Activity Relationship (SAR) analysis of the homologous polyhalogenated acetophenone series.

GHS Classification (Predicted)

- Signal Word:WARNING
- Skin Corrosion/Irritation: Category 2 (H315)
- Serious Eye Damage/Irritation: Category 2A (H319)
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory Irritation) (H335)

Precautionary Protocol

Unlike alpha-haloacetophenones (which are tear gases), the ring-halogenated 6'-chloro isomer is less volatile but possesses high lipophilicity, allowing rapid dermal absorption.

- Respiratory: Use a Type P2 (EN 143) or N95 (US) respirator during solid handling.
- Dermal:Do not use Latex. Fluorinated aromatics can permeate latex. Use Nitrile (0.11 mm minimum thickness) or fluoroelastomer gloves.

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- Eye: Safety glasses with side shields are mandatory; a face shield is recommended during synthesis scale-up.

Handling, Storage & Stability (The "Cold Chain")

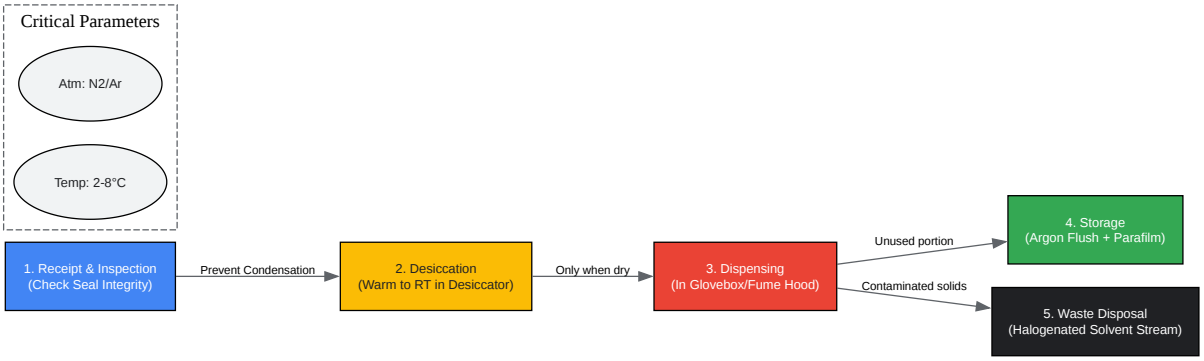
The 2,6-disubstitution pattern creates steric strain around the carbonyl group, affecting its stability and reactivity.

Storage Logic

- Hygroscopicity: Moderate. The electron-withdrawing fluorines increase the electrophilicity of the carbonyl carbon, making it susceptible to hydrate formation in moist air.
- Temperature: Store at 2–8°C (Refrigerated).
- Atmosphere: Argon or Nitrogen blanket is required to prevent oxidative degradation.

Handling Workflow

The following Graphviz diagram illustrates the mandatory "Chain of Custody" for maintaining compound integrity from receipt to reaction.



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Caption: Standard Operating Procedure (SOP) for handling hygroscopic fluorinated intermediates.

Synthetic Protocols & Manufacturing Logic

Direct acetylation of 1-chloro-2,3-difluorobenzene via Friedel-Crafts often yields the para isomer (4'-acetyl) due to directing effects. To achieve the 6'-chloro-2',3'-difluoro substitution (crowded 1,2,3,6 pattern), a Directed Ortho Metalation (DoM) strategy is the gold standard.

Protocol: Directed Lithiation Route

Objective: Regioselective synthesis of 1-(6-chloro-2,3-difluorophenyl)ethanone.

Reagents:

- Substrate: 1-Chloro-2,3-difluorobenzene (CAS: 36556-47-5)
- Base: Lithium Diisopropylamide (LDA) or n-Butyllithium (n-BuLi)
- Electrophile: Acetic Anhydride or N-Methoxy-N-methylacetamide (Weinreb Amide)
- Solvent: Anhydrous THF (Tetrahydrofuran)

Step-by-Step Methodology:

- Inertion: Flame-dry a 3-neck round bottom flask and purge with Argon.
- Solvation: Dissolve 1-chloro-2,3-difluorobenzene (1.0 eq) in anhydrous THF. Cool to -78°C (Dry ice/Acetone bath).
- Deprotonation: Add LDA (1.1 eq) dropwise over 30 minutes.
    - Mechanistic Insight: The fluorine at C2 and Chlorine at C1 strongly acidify the proton at C6 (ortho to Cl, meta to F) and C4. However, directing groups favor the position ortho to the most electronegative atom (Fluorine). Note: Careful optimization is required here as

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lithiation may favor the C4 position (ortho to F3). If C4 lithiation dominates, a blocking group strategy may be needed.

  - Alternative: Use 1-bromo-6-chloro-2,3-difluorobenzene and perform Lithium-Halogen exchange for guaranteed regioselectivity.

- Acylation: Transfer the lithiated species via cannula to a pre-cooled solution of Acetic Anhydride (-78°C).
- Quench: Quench with saturated NH_4Cl solution.
- Isolation: Extract with Ethyl Acetate, wash with brine, dry over $MgSO_4$.

Synthetic Workflow Diagram

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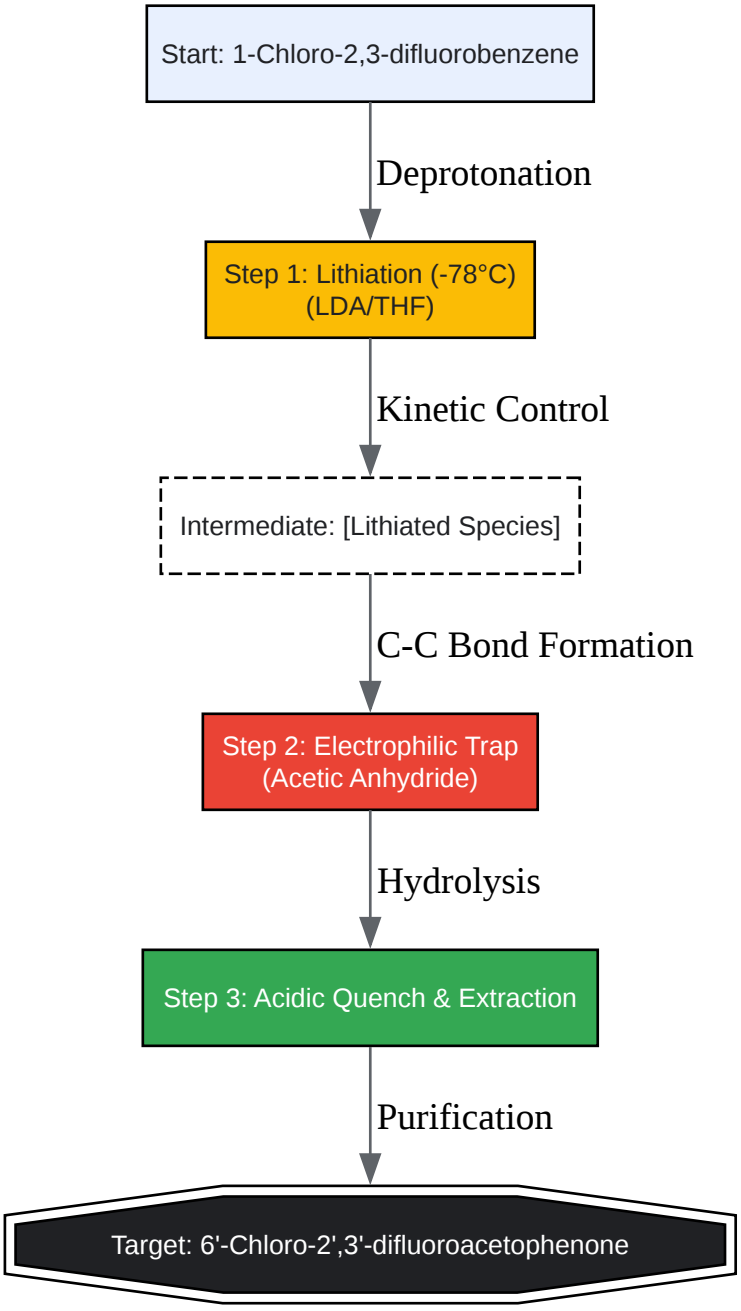

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Caption: Directed Ortho Metalation (DoM) pathway for regioselective synthesis.

Emergency Response & Spill Control

In the event of exposure or release, immediate action is required to mitigate the systemic toxicity of halogenated aromatics.

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Scenario	Immediate Action	Medical Protocol
Eye Contact	Rinse immediately with saline/water for 15 mins. Lift eyelids.	Consult Ophthalmologist. Rule out corneal erosion.
Skin Contact	Drench with water. Apply Polyethylene Glycol (PEG 400) if available, then wash with soap.	Monitor for delayed dermatitis.
Inhalation	Move to fresh air. If breathing is labored, administer oxygen.	Monitor for pulmonary edema (delayed onset).
Spill (Solid)	Dampen with water to prevent dust. Sweep into hazardous waste bin.	Incinerate in a scrubber-equipped facility.

References

- BenchChem. (2025). Technical Guide to 4'-Chloro-2',6'-difluoroacetophenone. (Used for structural analog comparison and lithiation protocols).
- Sigma-Aldrich. (2024). Safety Data Sheet: 2-Chloro-2',4'-difluoroacetophenone. (Base hazard data for polyhalogenated acetophenones).
- PubChem. (2025).[2] Compound Summary: 1-(2,6-Dichloro-3-fluorophenyl)ethanone.[2] (Structural isomer analysis).
- Schlosser, M. (2005). Organometallics in Synthesis: A Manual. Wiley. (Authoritative source for DoM lithiation rules regarding fluorine/chlorine directing effects).

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Sources

- 1. 2-Chloro-1-(3,4-Difluorophenyl)ethanone: Applications, Uses, and Role in Advanced Chemical Synthesis - Jiangxi Zhongding Biotechnology Co., Ltd. [jxzd-chem.com]
- 2. 1-(2,6-Dichloro-3-fluorophenyl)ethanone | C8H5Cl2FO | CID 2733982 - PubChem [pubchem.ncbi.nlm.nih.gov]
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